

In-Depth Technical Guide: Safety and Handling of Terephthalic acid-d4

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Compound of Interest

Compound Name: Terephthalic acid-d4

Cat. No.: B044296

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Terephthalic acid-d4**, a deuterated form of terephthalic acid used in various research and development applications. The following sections detail hazard identification, protective measures, emergency procedures, and summaries of key toxicological studies, presented in a format designed for scientific and technical personnel.




Section 1: Chemical Identification and Physical Properties

Terephthalic acid-d4 is a stable, isotopically labeled compound. Its physical and chemical properties are summarized below.

Property	Value
Chemical Name	Benzene-1,4-dicarboxylic-2,3,5,6-d4 acid
Synonyms	Terephthalic acid (ring-d4)
CAS Number	60088-54-2
Molecular Formula	C ₈ H ₂ D ₄ O ₄
Molecular Weight	170.16 g/mol
Appearance	White to off-white solid (crystalline powder)
Melting Point	>300 °C
Water Solubility	Low

Section 2: Hazard Identification and Classification

Terephthalic acid-d4 is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement	Pictogram
Skin Irritation	2	H315: Causes skin irritation	 alt text
Eye Irritation	2A	H319: Causes serious eye irritation	 alt text
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	 alt text

Section 3: Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Aspect	Guideline
Handling	Avoid contact with skin and eyes.[1] Avoid formation and inhalation of dust.[1] Use in a well-ventilated area or with local exhaust ventilation.[2] Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling.[3]
Storage	Store in a cool, dry, and well-ventilated place.[3] Keep container tightly closed.[1] Store away from strong oxidizing agents.[1]
Incompatible Materials	Strong oxidizing agents.[1]

Section 4: Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Terephthalic acid-d4**.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[1]
Skin Protection	Protective gloves (e.g., nitrile rubber). Lab coat or other protective clothing.[1]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level exposures, use a P100 (US) or P3 (EU EN 143) respirator filter.

Section 5: First-Aid Measures

In case of exposure, follow these first-aid procedures.

Exposure Route	First-Aid Measure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician if irritation persists.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Section 6: Fire-Fighting Measures

Aspect	Guideline
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
Specific Hazards	Hazardous decomposition products formed under fire conditions include carbon oxides.[1]
Protective Equipment	Wear a self-contained breathing apparatus for firefighting if necessary.[2]

Section 7: Accidental Release Measures

Aspect	Guideline
Personal Precautions	Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.[2]
Environmental Precautions	Do not let the product enter drains.[2]
Methods for Cleaning Up	Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[2]

Section 8: Experimental Protocols for Toxicological Assessment

The toxicological data for Terephthalic acid are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). The methodologies for key toxicological endpoints are detailed below. While specific studies on the deuterated form are not widely published, the protocols for the parent compound are directly applicable.

Acute Dermal Toxicity (Following OECD Guideline 402)

- Principle: This test provides information on health hazards likely to arise from a short-term dermal exposure to a substance.
- Methodology:
 - Test Animals: Healthy, young adult albino rabbits are typically used.
 - Dosage: A limit test is often performed first, where a single high dose (e.g., 2000 mg/kg body weight) is applied.
 - Application: The test substance is applied to a small area of shaved skin (approximately 10% of the body surface area). The area is then covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
 - Observation: Animals are observed for mortality, signs of toxicity, and body weight changes for at least 14 days.

- Necropsy: At the end of the study, all animals are subjected to a gross necropsy.

Skin Irritation/Corrosion (Following OECD Guideline 404)

- Principle: This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.
- Methodology:
 - Test Animals: Albino rabbits are the preferred species.
 - Application: A small amount (0.5 g) of the test substance is applied to a shaved patch of skin and covered with a gauze patch.
 - Exposure: The exposure period is typically 4 hours. After exposure, the residual substance is removed.
 - Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized scale.

Eye Irritation/Corrosion (Following OECD Guideline 405)

- Principle: This test evaluates the potential of a substance to produce irritation or damage to the eye.
- Methodology:
 - Test Animals: Albino rabbits are used.
 - Application: A small amount (e.g., 0.1 mL for liquids, or not more than 100 mg for solids) of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are evaluated for opacity, inflammation, redness, and swelling using a standardized scoring system.

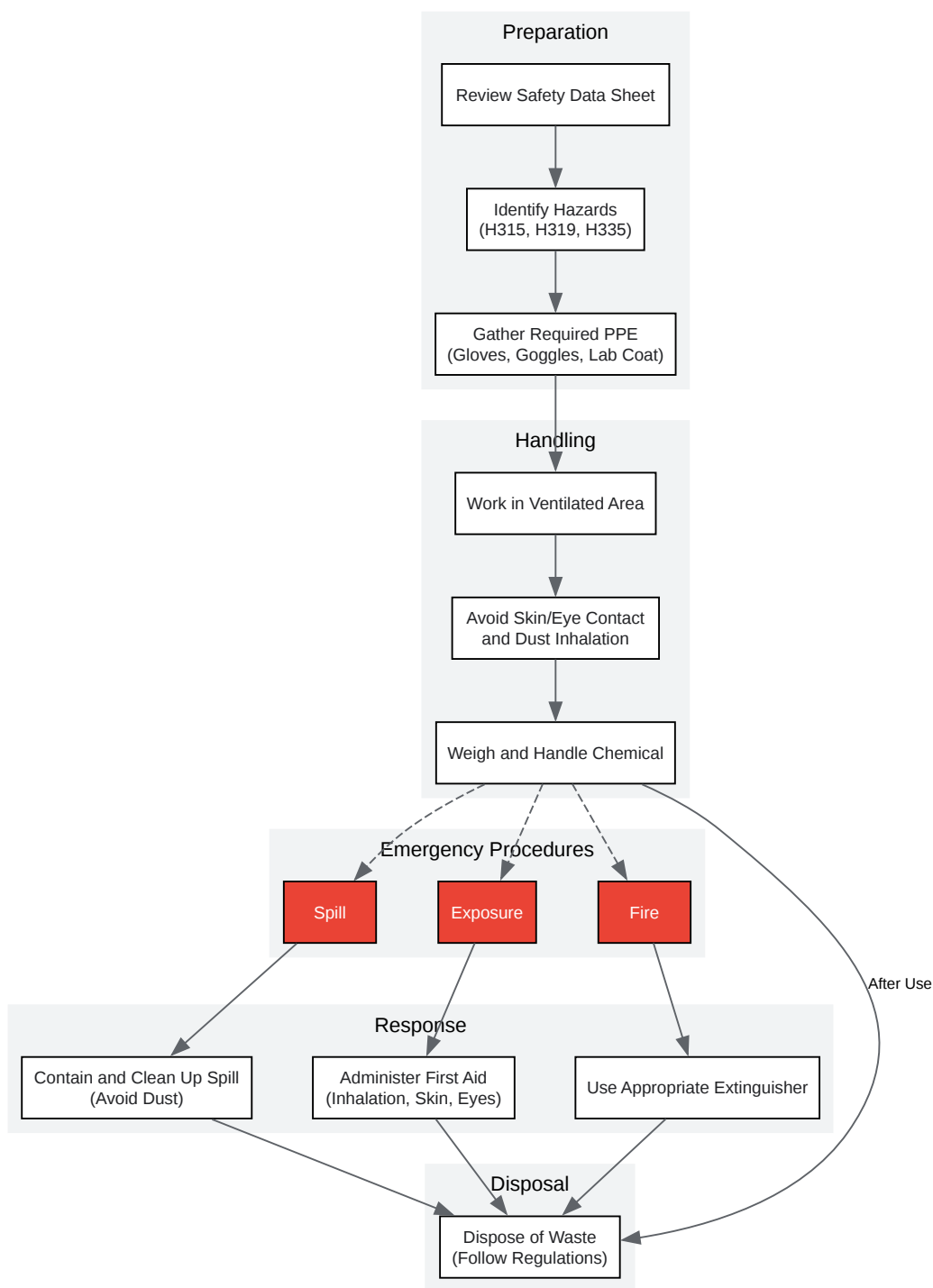
Bacterial Reverse Mutation Test (Ames Test)

- Principle: This in vitro assay is used to assess the mutagenic potential of a chemical. It uses several strains of *Salmonella typhimurium* that are auxotrophic for histidine (cannot produce their own). The test measures the ability of the chemical to cause a reverse mutation, allowing the bacteria to grow on a histidine-free medium.
- Methodology:
 - Bacterial Strains: A set of *Salmonella typhimurium* strains (e.g., TA98, TA100, TA1535, TA1537) and often an *Escherichia coli* strain (e.g., WP2 uvrA) are used to detect different types of mutations.
 - Metabolic Activation: The test is performed both with and without a mammalian metabolic activation system (S9 fraction, typically from rat liver) to mimic metabolism in mammals.
 - Procedure:
 - The test substance at various concentrations is mixed with the bacterial culture and the S9 mix (or buffer).
 - This mixture is then plated on a minimal agar medium that lacks histidine.
 - The plates are incubated for 48-72 hours.
 - Evaluation: The number of revertant colonies (colonies that have mutated back to being able to synthesize histidine) is counted. A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic potential. Studies on terephthalic acid have shown no mutagenic effects in this test system.^[1]

Section 9: Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Terephthalic acid-d4**, from initial identification to disposal.

Safe Handling Workflow for Terephthalic acid-d4

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Terephthalic acid-d4**.

This guide is intended to provide essential safety and handling information. Always refer to the most current Safety Data Sheet (SDS) for **Terephthalic acid-d4** and follow all applicable institutional and regulatory guidelines.

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